

Crystallization of Aluminum Chloride Hexahydrate: Application Notes and Protocols

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Compound of Interest

Compound Name: Aluminum chloride hexahydrate

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Introduction

Aluminum chloride hexahydrate ($\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$) is a versatile inorganic compound widely utilized as a catalyst in organic synthesis, a component in antiperspirants and deodorants, and in various pharmaceutical preparations.[1] The purification of this compound through crystallization is a critical step to ensure high purity, which is essential for its diverse applications. A significant challenge in handling aqueous solutions of aluminum chloride is its tendency to hydrolyze upon heating or evaporation, forming aluminum oxide instead of the desired crystalline hydrate.[2][3]

This document provides detailed protocols for the crystallization of **aluminum chloride hexahydrate**, focusing on methods that effectively prevent hydrolysis and yield a high-purity product. The primary method detailed is crystallization from a hydrochloric acid solution by sparging with hydrogen chloride gas, which suppresses hydrolysis and reduces the solubility of the hexahydrate.[2][3] An alternative anti-solvent crystallization method is also briefly described.

Physicochemical and Toxicological Data

All quantitative data for **aluminum chloride hexahydrate** is summarized in the table below for easy reference.

Property	Value	Reference(s)
Chemical Formula	$\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$	[4]
Molecular Weight	241.43 g/mol	[4]
Appearance	White to off-white or yellowish crystalline solid, deliquescent.	[1][4][5]
Density	2.39 - 2.40 g/cm ³	[1][4]
Melting Point	100°C (decomposes)	[1][4]
pH	2.5 - 3.5 (5% aqueous solution at 20°C)	[4]
Solubility in Water	477 mg/mL at 20°C; 1 g in 0.9 mL.	[4]
Solubility in Alcohol	1 g in 4 mL.	
Other Solubilities	Soluble in ether, glycerol, and propylene glycol.	[4]
Oral LD ₅₀ (Rat)	3311 mg/kg	[6][7][8]

Safety Precautions

Aluminum chloride hexahydrate is corrosive and requires careful handling. Adherence to the following safety protocols is mandatory:

- Hazard Identification: Causes severe skin burns and eye damage.[7][9] It is corrosive to the respiratory tract and may be harmful if swallowed.[8][9]
- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles with side-shields, and a lab coat.[6][10] All handling of solids and concentrated solutions should be performed inside a certified chemical fume hood.[6][8]
- Handling: Avoid the formation of dust and aerosols.[6] Ensure adequate ventilation.[10] Wash hands thoroughly after handling.[9]

- Storage: Store in a cool, dry, and well-ventilated area.[6][10] Keep containers tightly closed as the material is deliquescent (absorbs moisture from the air).[6][8]
- First Aid:
 - Eyes: Immediately rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[6][9][10]
 - Skin: Remove contaminated clothing and wash the affected area with plenty of water.[7][10]
 - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[6][10]
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[9]

Experimental Protocols

Protocol 1: Crystallization by Hydrogen Chloride (HCl) Gas Sparging

This method is highly effective for producing pure **aluminum chloride hexahydrate** crystals by leveraging the common ion effect to reduce solubility and prevent hydrolysis.[2][3]

Materials and Equipment:

- Aluminum turnings (13.5 g)
- Concentrated Hydrochloric Acid (approx. 125 mL)
- Deionized water (50 mL)
- Hydrogen chloride (HCl) gas source with a delivery tube
- 500 mL round-bottom flask
- Dropping funnel

- Ice-water bath
- Buchner funnel and suction flask
- Filter paper
- Glass stopper
- Desiccator with a drying agent (e.g., solid sodium hydroxide)

Methodology:

- Preparation of Aluminum Chloride Solution: Place 13.5 g of aluminum turnings and 50 mL of water into a 500 mL flask.^{[2][3]} Set up the apparatus in a fume hood.
- Reaction: Add 125 mL of concentrated hydrochloric acid dropwise from a dropping funnel. The reaction will become vigorous; control the addition rate to prevent it from becoming too violent.^[3] Continue adding acid until all the aluminum has dissolved.^[3]
- Filtration (Optional): If the resulting solution is not perfectly clear, filter it to remove any insoluble impurities.^{[2][3]}
- Crystallization Setup: Place the flask containing the aluminum chloride solution in an ice-water bath to cool.^{[2][3]} Fit the flask with a gas delivery tube for HCl that has a wide diameter (at least 1.5 cm) at the end to prevent clogging by the precipitated crystals.^{[2][3]} An exit tube should also be fitted to lead any excess HCl gas to a water trap.^{[2][3]}
- Induction of Crystallization: Begin bubbling HCl gas through the cold solution.^[2] Continue passing the gas until the solution is saturated and a crystalline precipitate of **aluminum chloride hexahydrate** has formed.^{[2][3]} Saturation with HCl gas drives back hydrolysis and significantly reduces the solubility of the $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$.^{[2][3]}
- Crystal Collection: Collect the crystalline precipitate using a Buchner funnel under suction.^{[2][3]}
- Drying: While the crystals are in the funnel, press them firmly with a glass stopper to remove as much mother liquor as possible under continuous suction.^{[2][3]} For final drying and

removal of residual HCl, transfer the crystals to a desiccator containing solid sodium hydroxide for several days.[\[2\]](#)[\[3\]](#)

Protocol 2: Anti-Solvent Crystallization (Alternative Method)

This method provides a simpler alternative that avoids the use of HCl gas. It relies on adding a solvent in which $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$ is insoluble to an aqueous solution.

Materials and Equipment:

- **Aluminum chloride hexahydrate**
- Deionized water
- Anti-solvent (e.g., 95% ethanol, methanol)[\[11\]](#)
- Beaker
- Stir plate and stir bar
- Filtration apparatus (Buchner funnel or centrifuge)

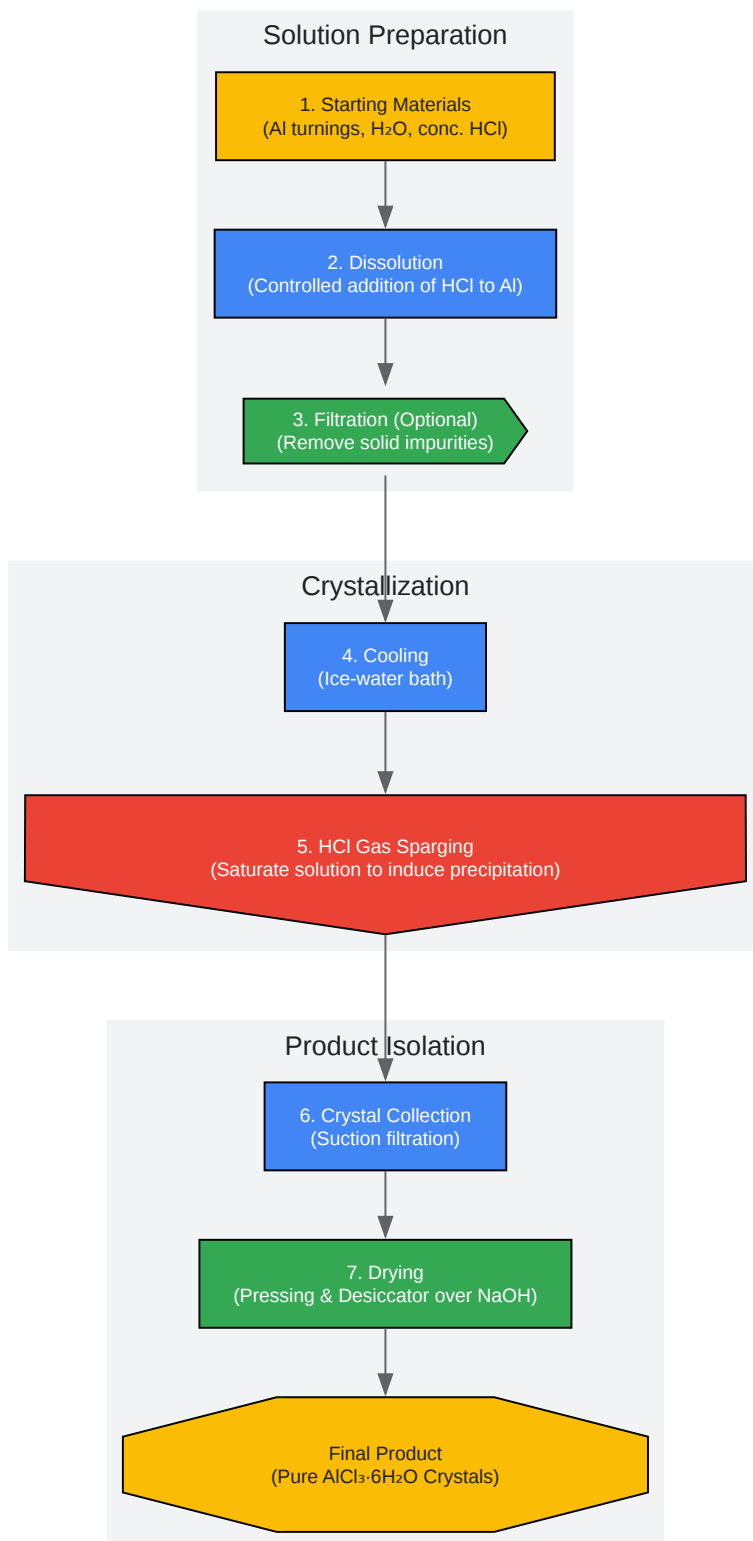
Methodology:

- **Prepare Aqueous Solution:** Dissolve **aluminum chloride hexahydrate** in a minimal amount of deionized water in a beaker to create a concentrated solution.[\[11\]](#)
- **Induce Precipitation:** While stirring, slowly add the anti-solvent (e.g., 95% ethanol) to the aqueous solution.[\[11\]](#)
- **Crystallization:** Continue adding the anti-solvent until crystal precipitation is complete.[\[11\]](#)
- **Collection and Drying:** Separate the white crystals from the liquid via filtration or centrifugation.[\[11\]](#) Dry the crystals appropriately, which may involve air drying or using a desiccator, depending on the desired final purity and dryness.

Visualization of Experimental Workflow

The following diagram illustrates the step-by-step workflow for the primary crystallization protocol using HCl gas sparging.

Experimental Workflow: HCl Sparging Crystallization

[Click to download full resolution via product page](#)Caption: Workflow for crystallization of AlCl₃·6H₂O via HCl gas sparging.

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